

Technical Comparison Guide: Melting Point & Characterization of 2-Mercapto-5-methyl-nicotinonitrile

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Compound of Interest

Compound Name: 2-Mercapto-5-methyl-nicotinonitrile

CAS No.: 87373-59-9

Cat. No.: B1596885

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Executive Summary

Target Compound: **2-Mercapto-5-methyl-nicotinonitrile** (CAS: 87373-59-9) Critical Quality Attribute (CQA): Melting Point Range 225 – 228 °C

This guide provides a technical analysis of the physical characterization of **2-Mercapto-5-methyl-nicotinonitrile**, a pivotal intermediate in the synthesis of bioactive heterocycles. Unlike generic datasheets, this document correlates the melting point (MP) directly with structural integrity, tautomeric stability, and specific impurity profiles derived from the Guareschi-Thorpe condensation.

Key Insight for Researchers: The melting point of this compound is significantly lower than its non-methylated analog (250–260 °C), making MP depression a critical indicator of cross-contamination or incomplete methylation during synthesis.

Chemical Identity & Structural Logic[1]

Before establishing the protocol, it is essential to understand the structural factors dictating the physical properties.

- IUPAC Name: 5-Methyl-2-thioxo-1,2-dihydropyridine-3-carbonitrile
- CAS Number: 87373-59-9[1]
- Tautomerism: In the solid state, the compound exists predominantly in the thione (2-thioxo) form rather than the thiol (2-mercapto) form. This hydrogen-bonding network within the crystal lattice drives the high melting point (>200 °C).

Comparative Melting Point Data

The following table contrasts the target compound with its structural analogs. Use this to identify potential mislabeled reagents or synthesis failures.

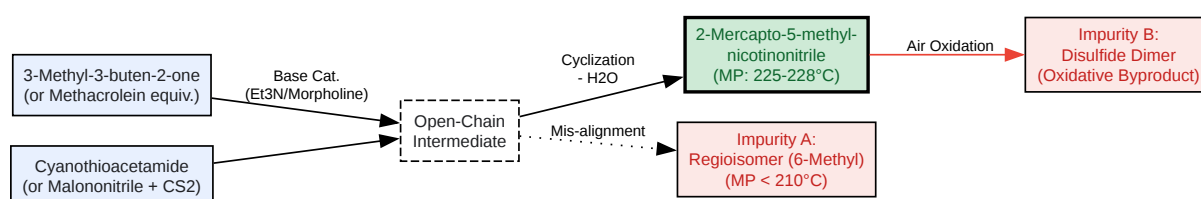
Compound	Structure Description	CAS No.	Melting Point Range (°C)
Target	2-Mercapto-5-methyl-nicotinonitrile	87373-59-9	225 – 228
Analog A	2-Mercaptopyridine-3-carbonitrile (No methyl)	52505-45-0	250 – 260
Analog B	2-Mercapto-4,5,6-trimethylnicotinonitrile	128917-84-0	~276
Isomer	2-Mercapto-6-methyl-4-(trifluoromethyl)nicotinonitrile	182127-92-0	~200

“

Technical Note: If your sample melts above 240 °C, suspect contamination with the non-methylated analog (Analog A). If it melts below 215 °C, suspect solvent occlusion or significant regioisomer impurities.

Synthesis Pathway & Impurity Mapping (DOT Visualization)

Understanding the synthesis helps predict impurities that alter the melting point. The standard route involves the condensation of a C3-electrophile with a C2-nucleophile (cyanothioacetamide).



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Figure 1: Synthesis logic showing the origin of critical impurities. The formation of the disulfide dimer (Impurity B) is a common storage artifact that broadens the melting range.

Experimental Protocol: Precision MP Determination

Objective: Accurately determine the melting point to validate identity and purity (Target: >98%).

Equipment Requirements

- Apparatus: Capillary Melting Point Apparatus (e.g., Buchi, Stuart, or SRS).

- Capillaries: Borosilicate glass, 1.5 mm O.D., closed one end.
- Reference Standard: Caffeine (MP 235–238 °C) or Carbazole (MP 243–246 °C) for system validation.

Step-by-Step Methodology

- System Validation (Self-Validating Step):
 - Before testing the sample, run a standard Caffeine sample.
 - Requirement: The observed MP must fall within ± 1.0 °C of the certificate value. If not, recalibrate the sensor. Do not proceed without this check.
- Sample Preparation:
 - Dry the **2-Mercapto-5-methyl-nicotinonitrile** sample in a vacuum desiccator over for 4 hours to remove surface moisture (which artificially depresses MP).
 - Grind the sample to a fine, uniform powder. Coarse crystals lead to uneven heat transfer.
- Loading:
 - Fill the capillary to a height of 2–3 mm. Compact the powder by tapping the capillary on a hard surface (or using the instrument's tamper).
 - Check: Look for air gaps; these act as insulators and cause lag.
- Heating Profile:
 - Ramp 1 (Fast): Heat rapidly to 210 °C.
 - Ramp 2 (Critical): Slow the heating rate to 1.0 °C/min starting at 215 °C.
 - Reasoning: High ramp rates (>3 °C/min) will cause the observed MP to overshoot the actual value due to thermal lag, potentially masking the 225–228 °C range.
- Observation:

- Onset (): Record the temperature at the first sign of liquid formation (meniscus).
- Clear Point (): Record the temperature when the entire sample is liquid.
- Acceptance Criteria: The range () should be °C. A range °C indicates significant impurities (likely the disulfide or regioisomer).

References

- Cole-Parmer. Material Safety Data Sheet: 5-Methyl-2-thioxo-1,2-dihydropyridine-3-carbonitrile (CAS 87373-59-9). Retrieved from .
- Sigma-Aldrich.[2] Product Specification: 2-Mercaptopyridine-3-carbonitrile (CAS 52505-45-0). Retrieved from .
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- Dotsenko, V. et al. (2012). Synthesis and structure of 4,6-bis(difluoromethyl)-2-thioxo-1,2-dihydropyridine-3-carbonitrile. Fluorine Notes, Vol. 6(85). Retrieved from .

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Sources

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- [2. merckmillipore.com \[merckmillipore.com\]](https://www.merckmillipore.com)
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